

Application Notes and Protocols for Measuring Enzyme Inhibition Using Z-Ile-ONp

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Compound of Interest

Compound Name: **Z-Ile-ONp**

Cat. No.: **B554389**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

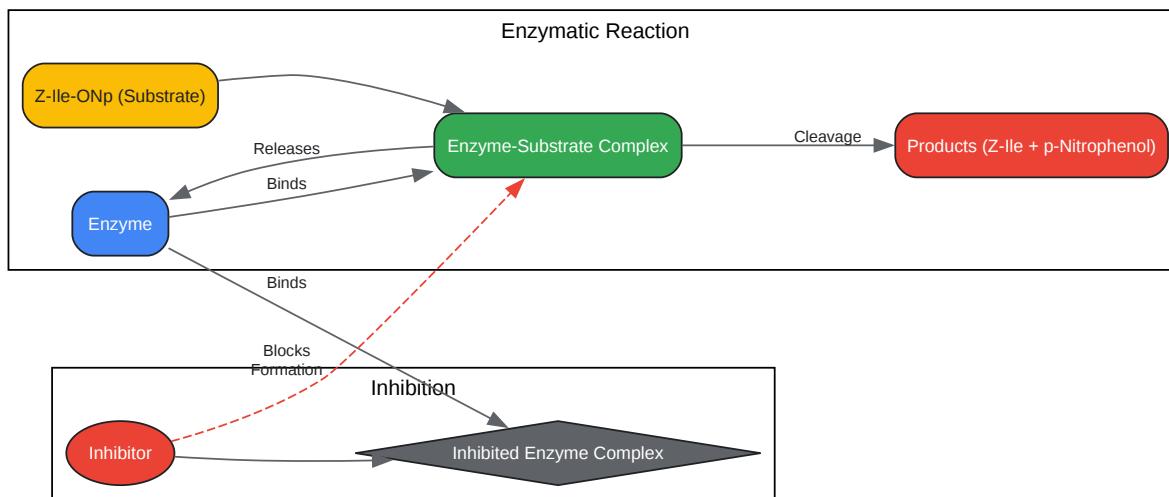
Z-Ile-ONp (N-Carbobenzoxy-L-isoleucine p-nitrophenyl ester) is a chromogenic substrate used for the continuous measurement of protease activity. Its utility lies in its specific recognition and cleavage by certain proteases, leading to the release of a colored product, p-nitrophenol (ONp), which can be quantified spectrophotometrically. This allows for the kinetic analysis of enzyme activity and the determination of inhibitor potency. These application notes provide detailed protocols for utilizing **Z-Ile-ONp** to measure the activity and inhibition of two key serine proteases: chymotrypsin and human neutrophil elastase (HNE).

The isoleucine residue in **Z-Ile-ONp** makes it a substrate for proteases that exhibit a preference for bulky, hydrophobic amino acid residues at the P1 position of their substrates. Upon enzymatic cleavage of the ester bond, the colorless **Z-Ile-ONp** is hydrolyzed to N-carbobenzoxy-L-isoleucine and the yellow-colored p-nitrophenol. The rate of p-nitrophenol formation, measured by the increase in absorbance at 405 nm, is directly proportional to the enzyme's activity.

Principle of the Assay

The enzymatic reaction and its inhibition can be visualized as a straightforward signaling pathway. The enzyme specifically recognizes and binds to the **Z-Ile-ONp** substrate. In the

presence of an inhibitor, this interaction is impeded, leading to a decrease in the rate of product formation.



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Enzymatic reaction of **Z-Ile-ONp** and its inhibition.

Applications

- Enzyme Kinetics: Determination of Michaelis-Menten parameters (K_m and V_{max}) for chymotrypsin and elastase.
- Inhibitor Screening: High-throughput screening (HTS) of compound libraries to identify potential inhibitors.
- IC₅₀ and K_i Determination: Quantifying the potency of inhibitors to aid in drug development and structure-activity relationship (SAR) studies.
- Mechanism of Inhibition Studies: Elucidating the mode of action of inhibitors (e.g., competitive, non-competitive, uncompetitive).

Required Materials and Equipment

- **Z-Ile-ONp** (N-Carbobenzoxy-L-isoleucine p-nitrophenyl ester)
- Bovine pancreatic α -chymotrypsin
- Human Neutrophil Elastase (HNE)
- Known inhibitors (e.g., Chymostatin for chymotrypsin, Sivelestat for elastase)
- Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.5, containing 100 mM NaCl and 0.05% Triton X-100)
- Dimethyl sulfoxide (DMSO) for dissolving substrate and inhibitors
- 96-well microplates (clear, flat-bottom)
- Microplate reader capable of measuring absorbance at 405 nm
- Multichannel pipettes
- Incubator set to the desired temperature (e.g., 25°C or 37°C)

Experimental Protocols

Protocol 1: Chymotrypsin Activity and Inhibition Assay

This protocol details the measurement of chymotrypsin activity and its inhibition using **Z-Ile-ONp**.

1. Reagent Preparation:

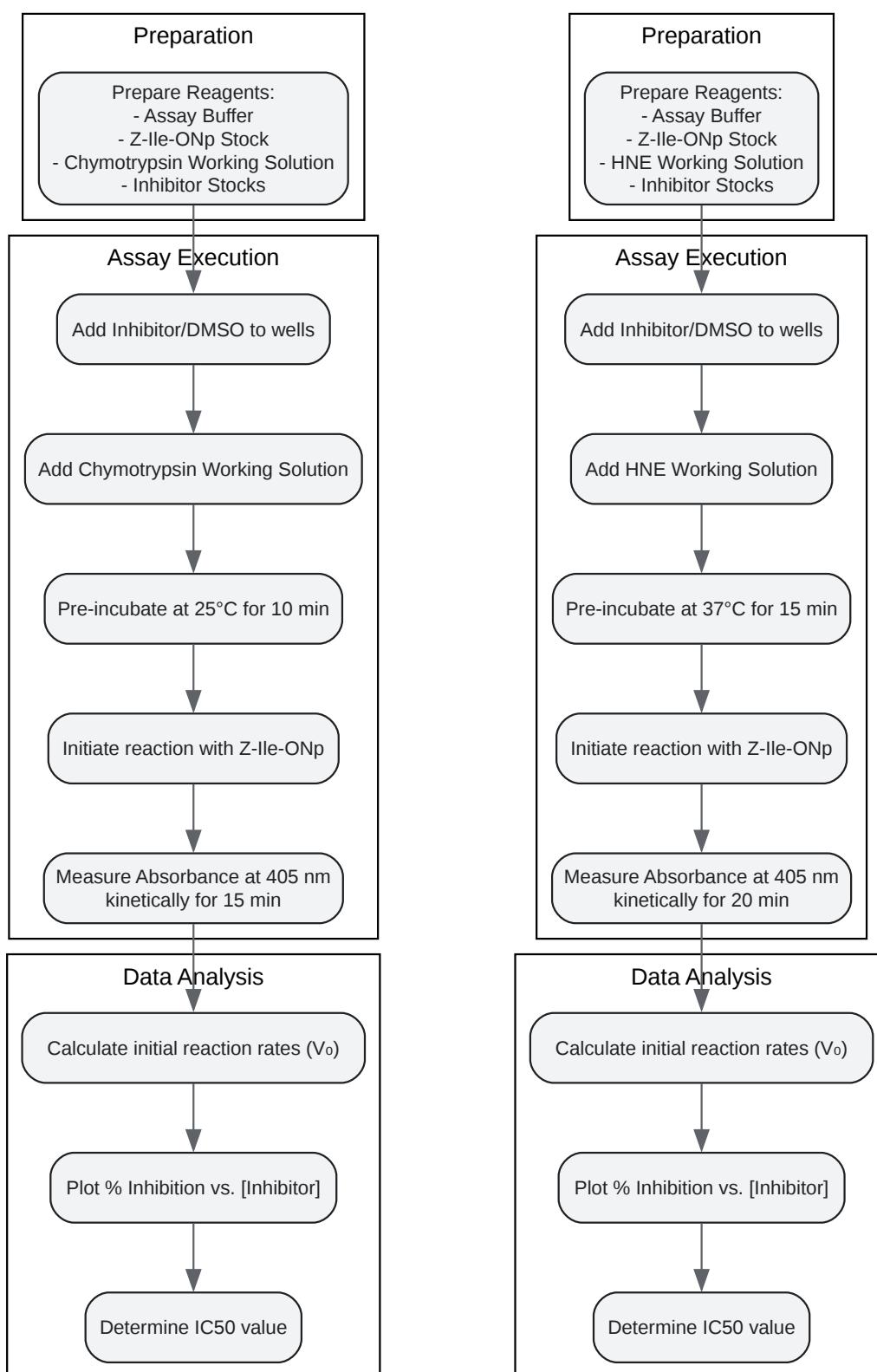
- Assay Buffer: Prepare 50 mM Tris-HCl, pH 7.5, containing 100 mM NaCl and 0.05% Triton X-100.
- **Z-Ile-ONp** Stock Solution: Dissolve **Z-Ile-ONp** in DMSO to a final concentration of 20 mM.
- Chymotrypsin Working Solution: Prepare a stock solution of chymotrypsin in 1 mM HCl. Immediately before use, dilute the stock solution in Assay Buffer to the desired final

concentration (e.g., 10 nM).

- Inhibitor Stock Solutions: Dissolve test compounds and a known chymotrypsin inhibitor (e.g., Chymostatin) in DMSO to create a range of stock concentrations (e.g., 10 mM).

2. Assay Procedure:

The following workflow outlines the steps for performing the chymotrypsin inhibition assay.

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